

Optimizing Carfentrazone application timing for broadleaf weed control

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Optimizing Carfentrazone Application: A Technical Support Center

This technical support center provides researchers, scientists, and agricultural professionals with detailed guidance on the optimal application timing of **Carfentrazone** for effective broadleaf weed control. It includes troubleshooting guides, frequently asked questions (FAQs), quantitative data summaries, and detailed experimental protocols.

Troubleshooting Guide & FAQs

This section addresses common issues encountered during the application of **Carfentrazone-ethyl**, providing direct answers and solutions to enhance experimental outcomes.

Q1: Why am I seeing inconsistent or poor weed control after applying **Carfentrazone**?

A1: Several factors can lead to reduced efficacy. Consider the following:

- **Weed Growth Stage:** **Carfentrazone** is most effective on small, actively growing broadleaf weeds.[1][2] Applications on weeds larger than the recommended size or those hardened off by environmental stress will likely result in decreased control.[3] For instance, Common Storkbill should be no larger than the 4-leaf stage for optimal control.[3]
- **Environmental Conditions:** Efficacy is influenced by weather.

- Temperature: **Carfentrazone**'s activity is greatest at temperatures under 75°F (24°C).[4]
- Moisture: Application to drought-stressed weeds may only cause localized leaf injury without leading to plant death.[2][3] Conversely, warm and moist conditions can accelerate herbicide activity.[2][3]
- Sunlight: **Carfentrazone** is a light-dependent herbicide, requiring active photosynthesis for its mode of action to be effective.
- Spray Coverage: As a contact herbicide with limited translocation, thorough spray coverage of the weed foliage is crucial for effective control.[1][4] Shielding of smaller weeds by a dense crop canopy or larger weeds can reduce exposure and effectiveness.
- Adjuvants: The use of a suitable surfactant is often necessary to achieve optimal results with **Carfentrazone**. [4][5]

Q2: I've observed rapid browning of weeds, but they seem to be recovering or regrowing. What is happening?

A2: This phenomenon is characteristic of **Carfentrazone**'s fast-acting, contact nature. The initial rapid desiccation and necrosis are positive indicators of herbicide activity.[1][2][6] However, if the application rate is too low for the weed size or if growing conditions are suboptimal, the weeds may not be completely killed and can regrow.[7] Repeat applications may be necessary for persistent or well-established weeds.[4]

Q3: Can **Carfentrazone** be tank-mixed with other herbicides? What is the correct mixing order?

A3: Yes, **Carfentrazone** is frequently tank-mixed with other herbicides, such as glyphosate or MCPA, to broaden the spectrum of controlled weeds.[6] When tank-mixing, it is crucial to follow the correct mixing order to avoid physical incompatibility issues. A general principle to follow is the WAMLEGS acronym:

- W - Wettable powders and water-dispersible granules
- A - Agitate

- M - Micro-encapsulated suspensions
- L - Liquid flowables and suspensions
- E - Emulsifiable concentrates (like **Carfentrazone** 240 EC)
- G - High-load glyphosates
- S - Surfactants

Always conduct a jar test to check for physical compatibility before mixing a full tank.

Q4: How soon after application can I expect to see symptoms on susceptible weeds?

A4: **Carfentrazone** is very fast-acting. Symptoms such as desiccation and necrosis (browning of leaf tissue) can appear within a few hours to a few days of application.^{[2][8]} Under ideal conditions, complete weed death typically occurs within 10 to 14 days.^[6]

Data Presentation: Efficacy of Carfentrazone-ethyl

The following tables summarize the efficacy of **Carfentrazone**-ethyl on various broadleaf weed species at different growth stages and application rates.

Table 1: Percent Control of Various Broadleaf Weeds by **Carfentrazone**-ethyl Application Rate and Weed Growth Stage

Weed Species	Growth Stage	Carfentrazone Rate (g a.i./ha)	Percent Control (%)
Ivyleaf Morning-glory (Ipomoea hederacea)	Stage 1 (3 weeks)	17.7	90
	Stage 1 (3 weeks)	52.2	98
	Stage 3 (7 weeks)	17.5	>76
Hemp Sesbania (Sesbania herbacea)	Stage 1 (3 weeks)	17.7	53
	Stage 1 (3 weeks)	52.2	88
Milkweed Vine (Morrenia odorata)	Stage 1 (3 weeks)	17.7	99
Field Bindweed (Convolvulus arvensis)	All Stages	17.7 - 52.2	~100
Kochia (Kochia scoparia)	Recommended Stage	Not Specified	99

Data synthesized from Singh, et al. (2006).[9]

Table 2: Efficacy of **Carfentrazone**-ethyl (in a tank mix with Glyphosate) on Difficult-to-Control Broadleaf Weeds

Weed Species	Growth Stage	Carfentrazone Rate (g a.i./ha)	Percent Control (%)
Marshmallow (Malva parviflora)	4 weeks (cotyledon to 8-leaf)	15	99
4 months (15-30 cm diameter)	12 - 18	~100	
Subterranean Clover (Trifolium subterraneum)	4-6 weeks (cotyledon to 4-leaf)	15	98
Paterson's Curse (Echium plantagineum)	Not Specified	15	99
Wild Radish (Raphanus raphanistrum)	Not Specified	15	99

Data synthesized from Cumming, G. (2002).[6]

Experimental Protocols

Objective: To determine the optimal application timing of **Carfentrazone**-ethyl for the control of a target broadleaf weed species.

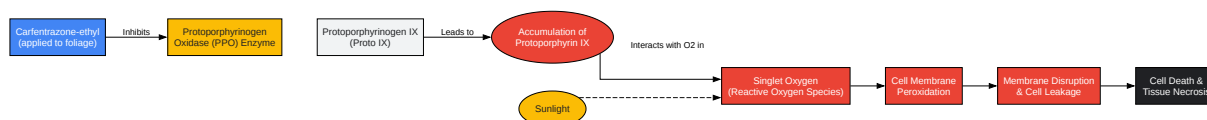
Methodology:

- Experimental Design: A randomized complete block design is recommended to minimize the effects of field variability.[10] The design should include a minimum of four replications for statistical validity.
- Treatments:
 - Varying rates of **Carfentrazone**-ethyl (e.g., a low, medium, and high rate based on label recommendations).

- Application at different weed growth stages (e.g., 2-4 leaf, 6-8 leaf, and early flowering).
- An untreated control for comparison.
- A standard herbicide treatment for the target weed as a positive control.
- Plot Establishment:
 - Select a site with a uniform and sufficient population of the target weed species.
 - Plot size should be adequate to allow for accurate application and assessment, avoiding spray drift between plots (e.g., 2m x 10m).[\[10\]](#)
- Herbicide Application:
 - Use a calibrated sprayer to ensure accurate and uniform application.
 - Record environmental conditions at the time of each application (temperature, humidity, wind speed, soil moisture).
- Data Collection:
 - Weed Control Efficacy: Conduct visual assessments of percent weed control at set intervals after application (e.g., 3, 7, 14, and 28 days after treatment).
 - Weed Density and Biomass: At a later time point (e.g., 28 days after treatment), count the number of surviving weeds and harvest the above-ground biomass from a designated quadrat within each plot. Dry the biomass to a constant weight.
 - Crop Tolerance (if applicable): Visually assess any phytotoxicity to the crop at the same intervals as weed control assessments.
- Statistical Analysis: Analyze the collected data using appropriate statistical methods (e.g., Analysis of Variance - ANOVA) to determine significant differences between treatments.

Visualizations

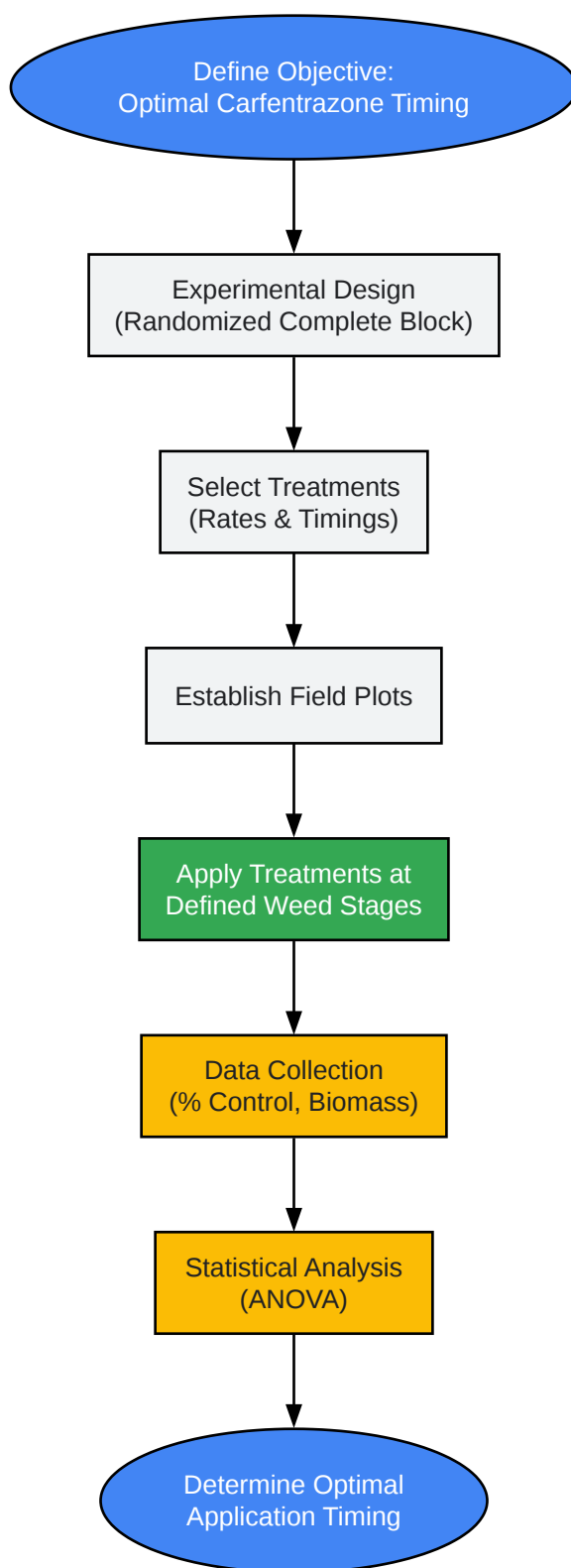
Carfentrazone's Mode of Action



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Caption: **Carfentrazone**-ethyl inhibits the PPO enzyme, leading to cellular damage.

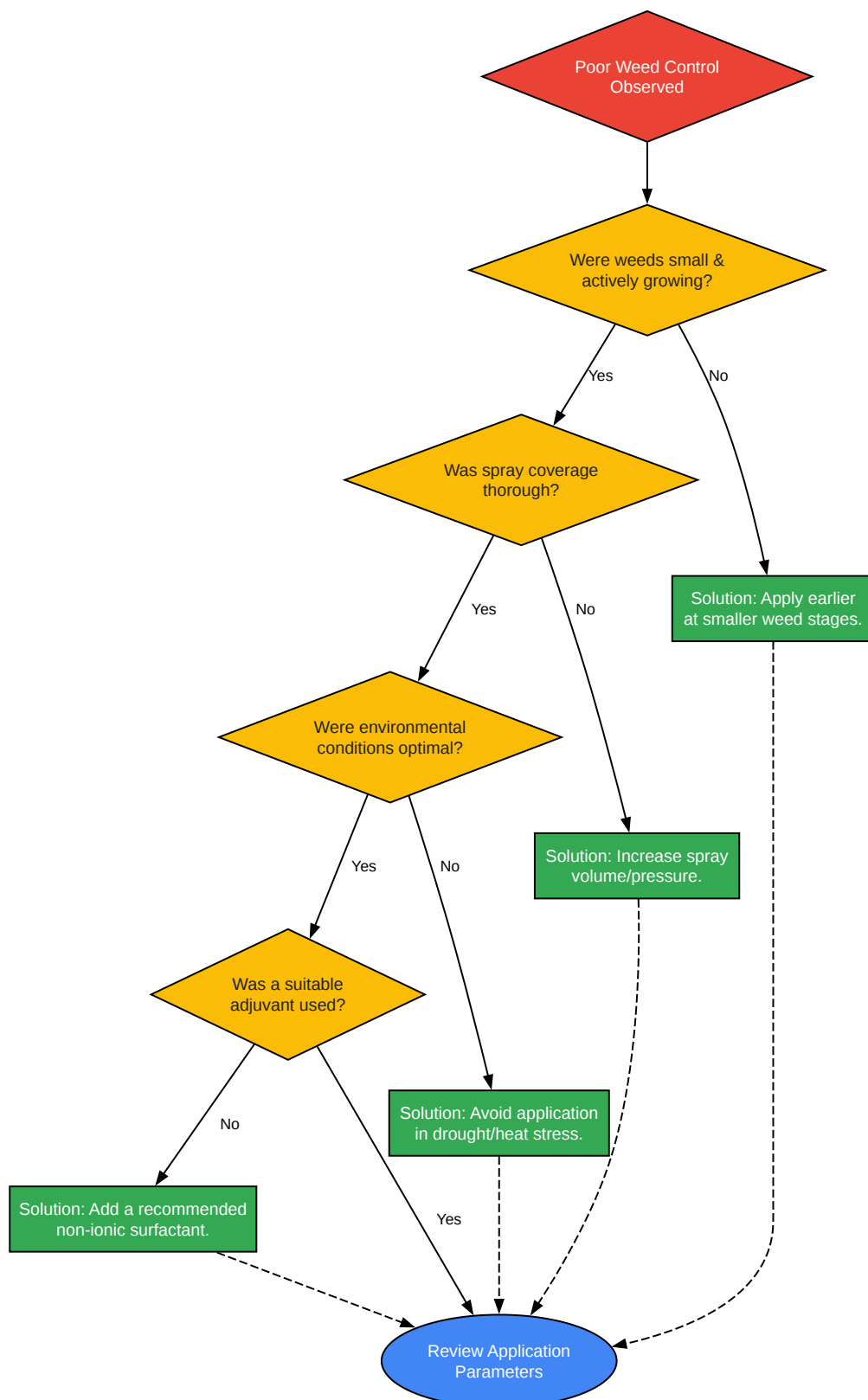
Experimental Workflow for Optimal Timing



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Caption: Workflow for a **Carfentrazone** application timing experiment.

Troubleshooting Logic for Poor Efficacy



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